

Safety, toxicity, and handling of 1-Pyrenesulfonic acid

Author: BenchChem Technical Support Team. **Date:** January 2026

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An In-depth Technical Guide to the Safety, Toxicity, and Handling of **1-Pyrenesulfonic Acid**

For Researchers, Scientists, and Drug Development Professionals

Disclaimer: This document is intended for informational purposes only and does not constitute a formal safety endorsement or recommendation. Always consult the official Safety Data Sheet (SDS) and relevant institutional and regulatory guidelines before handling any chemical.

Introduction

1-Pyrenesulfonic acid is a fluorescent probe and a derivative of pyrene.^[1] It is utilized in various research applications, including the synthesis of pyrene-containing organostannoxyanes and as a surfactant and dopant in the production of polypyrrole micro- and nanowires.^[2] Its fluorescence is notable for being quenchable by ferric ions and certain nitroaromatic compounds.^[1] A clear distinction in the safety profiles of **1-Pyrenesulfonic acid** and its sodium salt is critical for safe handling and use. This guide provides a comprehensive overview of the available safety, toxicity, and handling information for **1-Pyrenesulfonic acid**.

Chemical Identification

For clarity, the properties of both **1-Pyrenesulfonic acid** and its sodium salt are provided below.

Property	1-Pyrenesulfonic Acid (anhydrous)	1-Pyrenesulfonic Acid Hydrate	1-Pyrenesulfonic Acid Sodium Salt
Molecular Formula	$C_{16}H_{10}O_3S$ ^[3]	$C_{16}H_{10}O_3S \cdot xH_2O$	$C_{16}H_9NaO_3S$ ^[4]
Molecular Weight	282.31 g/mol ^[3]	282.31 g/mol (anhydrous basis)	304.30 g/mol ^[4]
CAS Number	26651-23-0 ^[5]	654055-00-2	59323-54-5 ^[4]
Appearance	Data not available	Yellow to brown solid	Solid
Solubility	Data not available	DMSO: soluble 250 mg/10 mL	Soluble in ethanol (~1 mg/ml), DMSO, and DMF (~10 mg/ml). Slightly soluble in PBS (pH 7.2). ^[2]

Safety and Toxicity

A significant difference in the hazardous properties of **1-Pyrenesulfonic acid** and its sodium salt has been identified through safety data sheets.

1-Pyrenesulfonic Acid and its Hydrate

GHS Hazard Classification:

According to available safety data, **1-Pyrenesulfonic acid** hydrate is classified as a corrosive substance.

Hazard Class	Hazard Category	GHS Pictogram	Signal Word	Hazard Statement
Skin Corrosion/Irritation	Category 1B		Danger	H314: Causes severe skin irritation and eye damage

Toxicological Summary:

Quantitative toxicological data such as LD50 (Lethal Dose, 50%) or LC50 (Lethal Concentration, 50%) for **1-Pyrenesulfonic acid** are not readily available in the public domain. The hazard assessment is primarily based on its classification as a strong acid. Direct contact is expected to cause severe tissue damage.

1-Pyrenesulfonic Acid Sodium Salt

GHS Hazard Classification:

The sodium salt of **1-Pyrenesulfonic acid** is not classified as a hazardous substance according to the Globally Harmonized System (GHS).

Toxicological Summary:

- Acute Toxicity: According to its Safety Data Sheet, the product, when used and handled according to specifications, does not have any harmful effects. It is not subject to classification.
- Primary Irritant Effect:
 - On the skin: No irritant effect.
 - On the eye: No irritating effect.
- Sensitization: No sensitizing effects are known.
- Carcinogenicity: It is not listed as a carcinogen by IARC, NTP, or OSHA.

Handling and Personal Protective Equipment (PPE)

The handling procedures and required PPE differ significantly between **1-Pyrenesulfonic acid** and its sodium salt, reflecting their distinct hazard profiles.

Handling 1-Pyrenesulfonic Acid and its Hydrate

Due to its corrosive nature, stringent safety precautions are mandatory.

Engineering Controls:

- Handle in a well-ventilated area, preferably in a chemical fume hood.
- Ensure eyewash stations and safety showers are readily accessible.

Personal Protective Equipment (PPE):

- Eye/Face Protection: Wear chemical safety goggles and a face shield.
- Skin Protection:
 - Wear chemical-resistant gloves (e.g., nitrile rubber).
 - Wear a lab coat or other protective clothing to prevent skin contact.
- Respiratory Protection: If dusts are generated, use a P3 (EN 143) respirator cartridge.

Storage:

- Store in a dry, well-ventilated place.
- Keep containers tightly closed.
- Store in a corrosive-compatible cabinet, away from incompatible materials such as bases and oxidizing agents. It is classified under Storage Class 8A for combustible corrosive hazardous materials.

Handling 1-Pyrenesulfonic Acid Sodium Salt

While not classified as hazardous, good laboratory practices should always be followed.

Engineering Controls:

- General laboratory ventilation is typically sufficient.

Personal Protective Equipment (PPE):

- Eye/Face Protection: Safety glasses are recommended.
- Skin Protection: Wear standard laboratory gloves and a lab coat.
- Respiratory Protection: Not generally required for normal handling.

Storage:

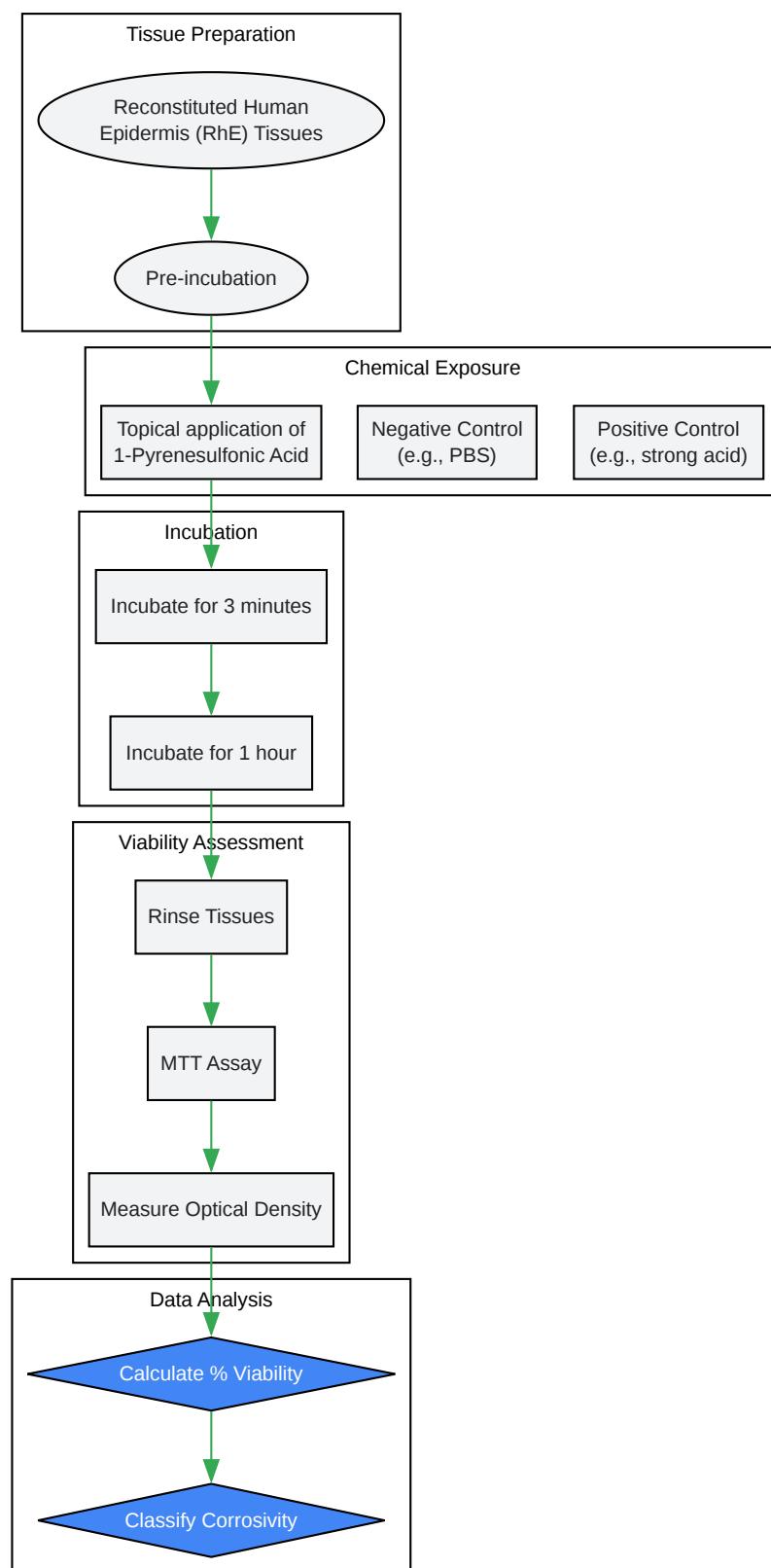
- Store at -20°C for long-term stability (≥4 years).[\[2\]](#)
- Keep in a dry place.

Experimental Protocols

Detailed experimental protocols for the toxicological assessment of **1-Pyrenesulfonic acid** are not publicly available. However, based on its GHS classification, the following standard OECD test guidelines would be appropriate for evaluating its skin and eye effects.

In Vitro Skin Corrosion Assessment (OECD TG 431)

This test method uses a reconstituted human epidermis (RhE) model to assess the potential of a chemical to cause skin corrosion.

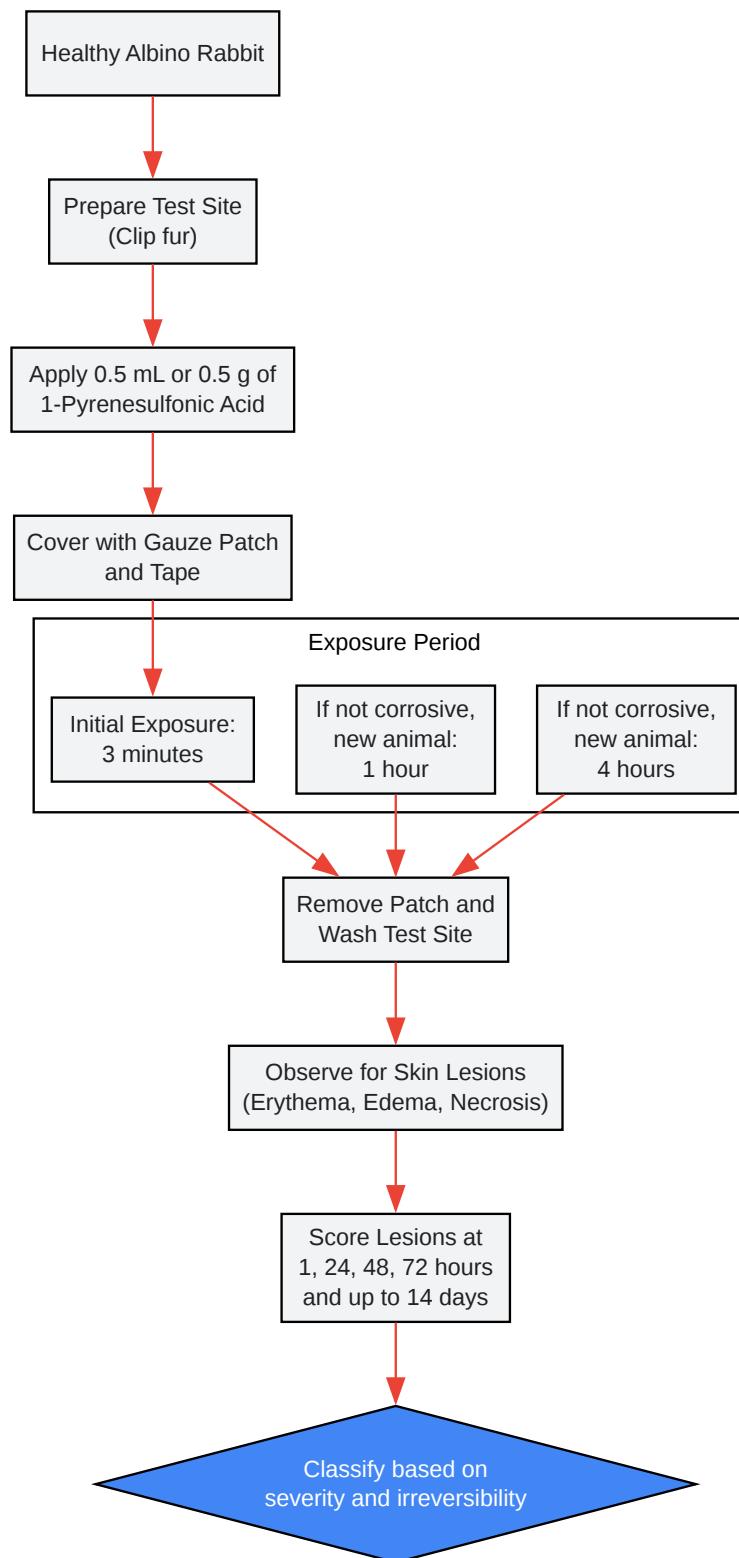
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Workflow for In Vitro Skin Corrosion Test (OECD TG 431).

The protocol involves applying the test chemical to the surface of the RhE tissue for specific exposure times (e.g., 3 minutes and 1 hour). After exposure, the tissue viability is determined using a colorimetric assay, such as the MTT assay. A reduction in viability below certain thresholds indicates a corrosive potential.

In Vivo Dermal Corrosion Assessment (OECD TG 404)

Should in vivo testing be deemed necessary, this guideline describes the procedure for assessing skin corrosion in rabbits.

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Workflow for In Vivo Dermal Corrosion Test (OECD TG 404).

A small area of the animal's skin is clipped, and the test substance is applied. The site is observed for signs of irreversible skin damage (necrosis) at various time points after patch removal.

Signaling Pathways

Currently, there is no information available in the scientific literature detailing the specific signaling pathways affected by **1-Pyrenesulfonic acid**. Its primary mode of toxicity is believed to be direct corrosive action due to its acidic nature.

Conclusion

1-Pyrenesulfonic acid is a valuable research chemical, but it must be handled with care due to its corrosive properties. In stark contrast, its sodium salt is not classified as hazardous. This highlights the critical importance of consulting the specific Safety Data Sheet for the exact form of the chemical being used. For **1-Pyrenesulfonic acid**, strict adherence to safety protocols, including the use of appropriate personal protective equipment and engineering controls, is essential to prevent severe skin burns and eye damage. Further toxicological studies would be beneficial to quantify the toxicity of **1-Pyrenesulfonic acid** and to understand any potential systemic effects.

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